

Diallyldimethylammonium chloride chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diallyldimethylammonium chloride*

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An In-depth Technical Guide to **Diallyldimethylammonium Chloride** (DADMAC)

Abstract

Diallyldimethylammonium chloride, commonly abbreviated as DADMAC, is a quaternary ammonium salt utilized primarily as a cationic monomer in polymer synthesis.[1][2] Its homopolymer, Poly(**diallyldimethylammonium chloride**) or Poly(DADMAC), is a high charge density cationic polyelectrolyte with extensive applications across various industries, most notably in water treatment as a coagulant and flocculant.[3][4] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and polymerization of DADMAC. It further details key experimental protocols, toxicological data, and the mechanisms of action for its polymeric form, tailored for researchers, scientists, and professionals in drug development and applied chemistry.

Chemical Identity and Structure

DADMAC is a quaternary ammonium compound with the molecular formula $C_8H_{16}ClN$. [5] The structure features a central nitrogen atom covalently bonded to two methyl groups and two allyl (prop-2-enyl) groups, conferring a permanent positive charge.[5] This cationic charge is balanced by a chloride counterion. The presence of two allyl groups makes the molecule highly reactive and capable of undergoing free-radical polymerization.

Caption: Chemical structure of **Diallyldimethylammonium chloride** (DADMAC).

Table 1: Chemical Identifiers and Properties

Identifier/Property	Value	Reference(s)
IUPAC Name	dimethyl-bis(prop-2-enyl)azanium chloride	[6]
CAS Number	7398-69-8	[6]
Molecular Formula	C ₈ H ₁₆ ClN	[5][6]
Molecular Weight	161.67 g/mol	[6][7]
Synonyms	DADMAC, Dimethyldiallylammonium chloride	[6][7]

Physicochemical Properties

DADMAC is typically supplied as a solid or a clear, colorless to pale yellow aqueous solution.[1] It is a water-soluble, non-flammable, and non-explosive compound that is stable at room temperature.[7] Its high charge density and solubility are key to its function as a monomer for producing water-soluble cationic polymers.[7]

Table 2: Physicochemical Data for Diallyldimethylammonium Chloride

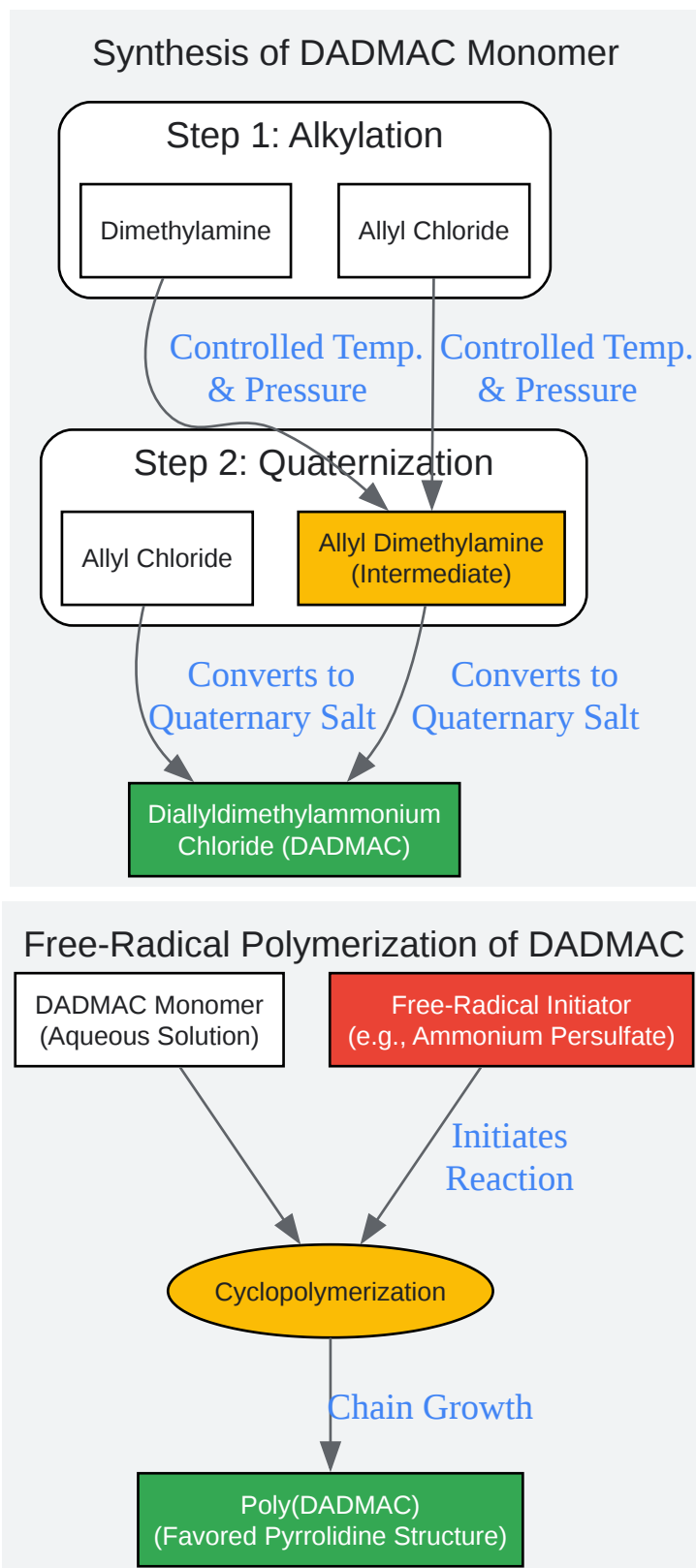
Property	Value	Reference(s)
Appearance	White to pale yellow powder or colorless to pale yellow liquid	[1][8]
Melting Point	140 - 148 °C	[8]
Boiling Point	118 °C at 101.325 kPa	[9]
Density	1.04 g/cm ³	
Solubility	Miscible in water	[6]
Vapor Pressure	0.00000353 mmHg	[6]
LogP (log Kow)	-2.49 (Estimated)	[6]
Autoignition Temp.	>200 °C	[6]

Synthesis and Polymerization

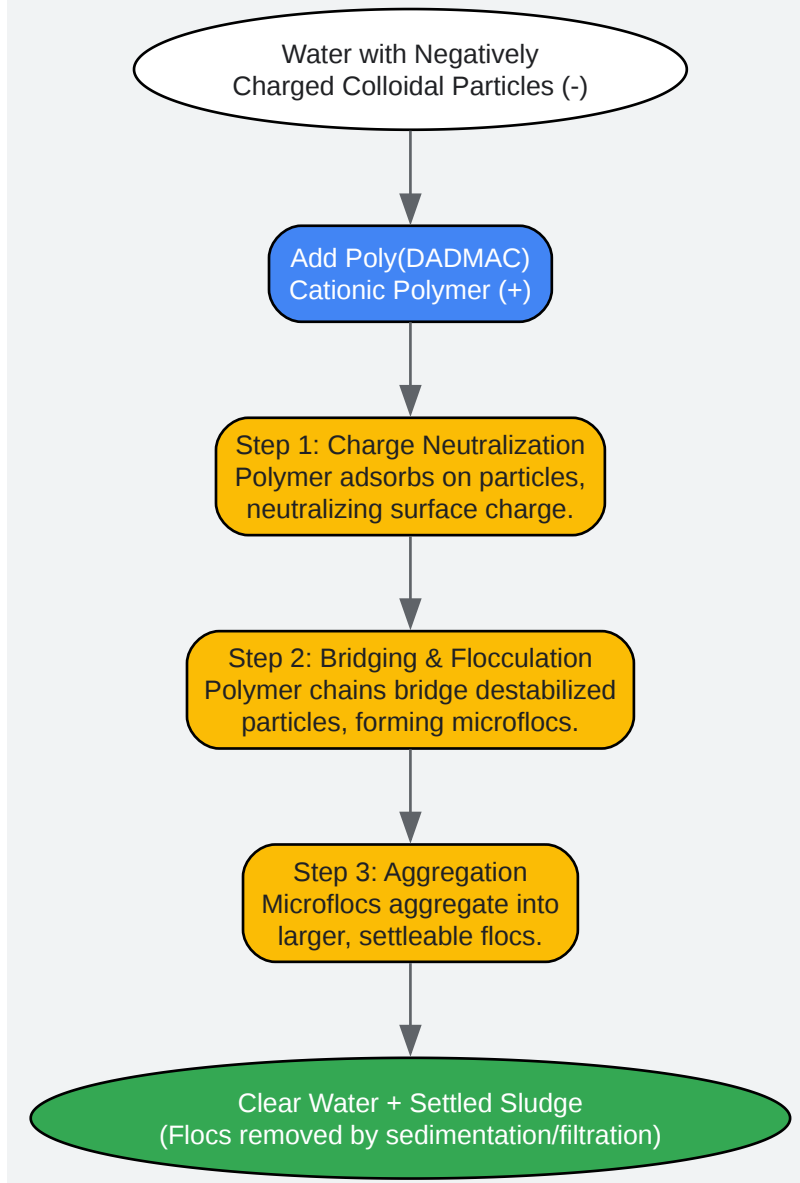
Synthesis of DADMAC Monomer

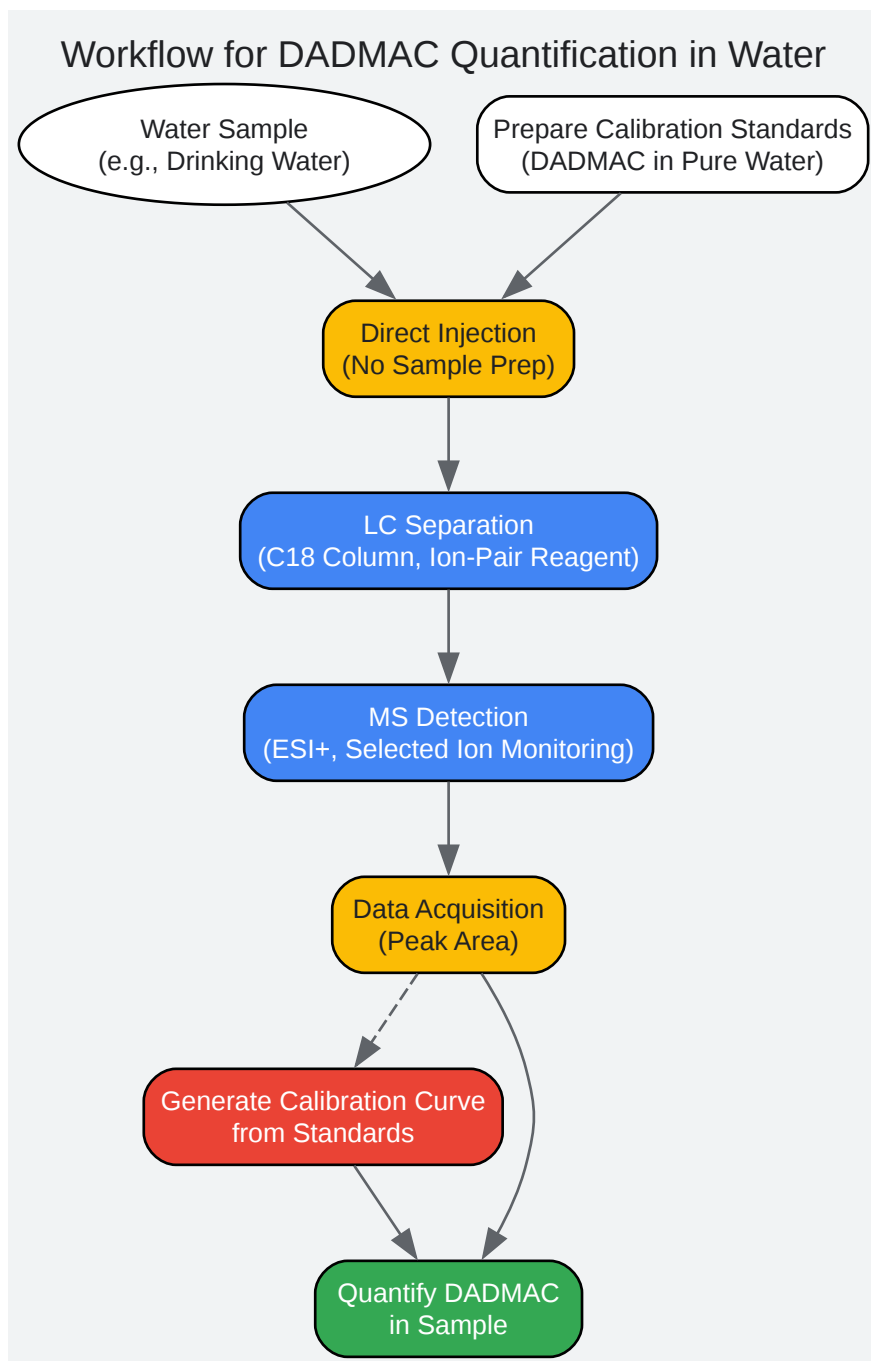
The industrial synthesis of DADMAC is a two-step process.[5]

- Alkylation: Dimethylamine is reacted with allyl chloride to form the intermediate, allyl dimethylamine. This step requires careful control of temperature and pressure.[5][6]
- Quaternization: The allyl dimethylamine intermediate is then reacted with a second equivalent of allyl chloride. This step converts the tertiary amine into the permanently charged quaternary ammonium salt, DADMAC.[5][6]



Mechanism of Poly(DADMAC) as a Flocculant





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- To cite this document: BenchChem. [Diallyldimethylammonium chloride chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052080#diallyldimethylammonium-chloride-chemical-structure-and-properties]

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